

N-Acetylpyrrolidine: A Technical Guide to Safety, Toxicity, and Handling

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Compound of Interest

Compound Name: *N*-Acetylpyrrolidine

Cat. No.: B1266023

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, toxicity, and handling of **N-Acetylpyrrolidine**. The information is intended to guide researchers and professionals in the safe use and management of this compound in a laboratory and drug development setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N-Acetylpyrrolidine** is presented in Table 1. This data is essential for understanding its behavior under various experimental and storage conditions.

Table 1: Chemical and Physical Properties of **N-Acetylpyrrolidine**

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ NO	[1][2][3]
Molecular Weight	113.16 g/mol	[1][2]
CAS Number	4030-18-6	[1][2][3]
Appearance	Colorless liquid	[4]
Boiling Point	212.1 ± 9.0 °C at 760 mmHg	[1]
Flash Point	90.8 ± 9.3 °C	[1]
Density	1.0 ± 0.1 g/cm ³	[1]
Vapor Pressure	0.2 ± 0.4 mmHg at 25°C	[1]
LogP (Octanol/Water Partition Coefficient)	0.17	[1]
Refractive Index	1.474	[1]

Toxicological Data

Limited direct toxicological data for **N-Acetylpyrrolidine** is available in the public domain. However, data for the structurally related and widely studied compound, N-methyl-2-pyrrolidone (NMP), can be used as a preliminary guide for hazard assessment. It is crucial to handle **N-Acetylpyrrolidine** with the assumption of similar or greater toxicity until specific data becomes available.

Table 2: Summary of Toxicological Data for N-Methyl-2-Pyrrolidone (NMP) (CAS: 872-50-4)

Toxicity Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	3,914 mg/kg	[5]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	8,000 mg/kg	[5]
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	> 5,100 ppm (4 h)	[5]
Skin Irritation	Rabbit	Dermal	Irritating	[6]
Eye Irritation	Rabbit	Ocular	Eye irritation	[5]
Reproductive Toxicity	-	-	Possible damage to fetus	[5]
Specific Target Organ Toxicity (Single Exposure)	-	Inhalation	May cause respiratory irritation	[5]

Experimental Protocols for Toxicity Assessment

Standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are used to assess the toxicity of chemical substances. The following sections detail the methodologies for key acute toxicity studies.

Acute Oral Toxicity (OECD 401)

This test provides information on health hazards likely to arise from a single, short-term oral exposure to a substance.[1] The median lethal dose (LD50) is determined in this study.[1]

Methodology:

- Test Animals: Healthy, young adult rodents (usually rats), fasted overnight, are used.[1] At least 5 animals of the same sex are used per dose level.[1]

- **Dose Administration:** The test substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group.[1] An aqueous solution is the preferred vehicle; if not feasible, an oil solution (e.g., corn oil) may be used.[1] The volume administered should generally not exceed 1 mL/100 g of body weight for rodents.[1]
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity, and behavioral changes for at least 14 days.[7]
- **Necropsy:** All animals that die during the test and all surviving animals at the end of the observation period are subjected to a gross necropsy.[1]



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Workflow for OECD 401 Acute Oral Toxicity Study.

Acute Dermal Irritation/Corrosion (OECD 404)

This test is designed to determine the potential of a substance to cause irritation or corrosion to the skin.[2][4]

Methodology:

- **Test Animal:** A single healthy young adult albino rabbit is typically used for the initial test.[2]
- **Preparation:** Approximately 24 hours before the test, the fur is removed from a small area (about 6 cm²) of the animal's back.[8]
- **Application:** A dose of 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to the prepared skin and covered with a gauze patch and a semi-occlusive dressing.[2]
- **Exposure Period:** The exposure period is typically 4 hours.[2]
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[9] Observations may continue for up to 14 days to assess the reversibility of any effects.[2][9]

- Confirmatory Test: If no corrosive effect is observed in the initial test, the response is confirmed using up to two additional animals.[4][9]



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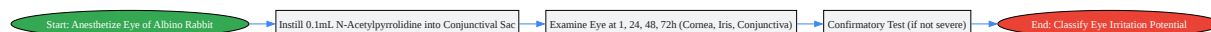
Workflow for OECD 404 Acute Dermal Irritation Study.

Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause irritation or corrosion to the eyes.[10]

Methodology:

- Test Animal: A single healthy young adult albino rabbit is used for the initial test.[11] The untreated eye serves as a control.[11][12]
- Anesthesia: A topical anesthetic is applied to the eye before instillation of the test substance to minimize pain and distress.[11][13]
- Application: A single dose of the test substance (0.1 mL for liquids) is placed into the conjunctival sac of one eye.[11] The eyelids are then held together for about one second.[11]
- Observation: The eye is examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[10] The observation period can be extended up to 21 days to assess reversibility.[14]
- Confirmatory Test: If a severe irritant or corrosive effect is not observed, a confirmatory test in up to two additional animals is performed.[10]



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Workflow for OECD 405 Acute Eye Irritation Study.

Handling and Safety Precautions

Given the potential for toxicity, appropriate safety measures must be implemented when handling **N-Acetylpyrrolidine**.

Engineering Controls

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[12\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[12\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[12\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[\[12\]](#)
- Respiratory Protection: If working outside a fume hood or if vapors/aerosols are generated, use a NIOSH/MSHA approved respirator.[\[9\]](#)

Handling and Storage

- Keep away from heat, sparks, open flames, and other ignition sources.[\[9\]](#)[\[14\]](#)
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[12\]](#)[\[14\]](#)
- Ground all equipment to prevent static discharge.[\[14\]](#)
- Avoid contact with skin, eyes, and clothing.[\[12\]](#)
- Do not breathe vapors or mists.[\[12\]](#)

First Aid Measures

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[14\]](#)

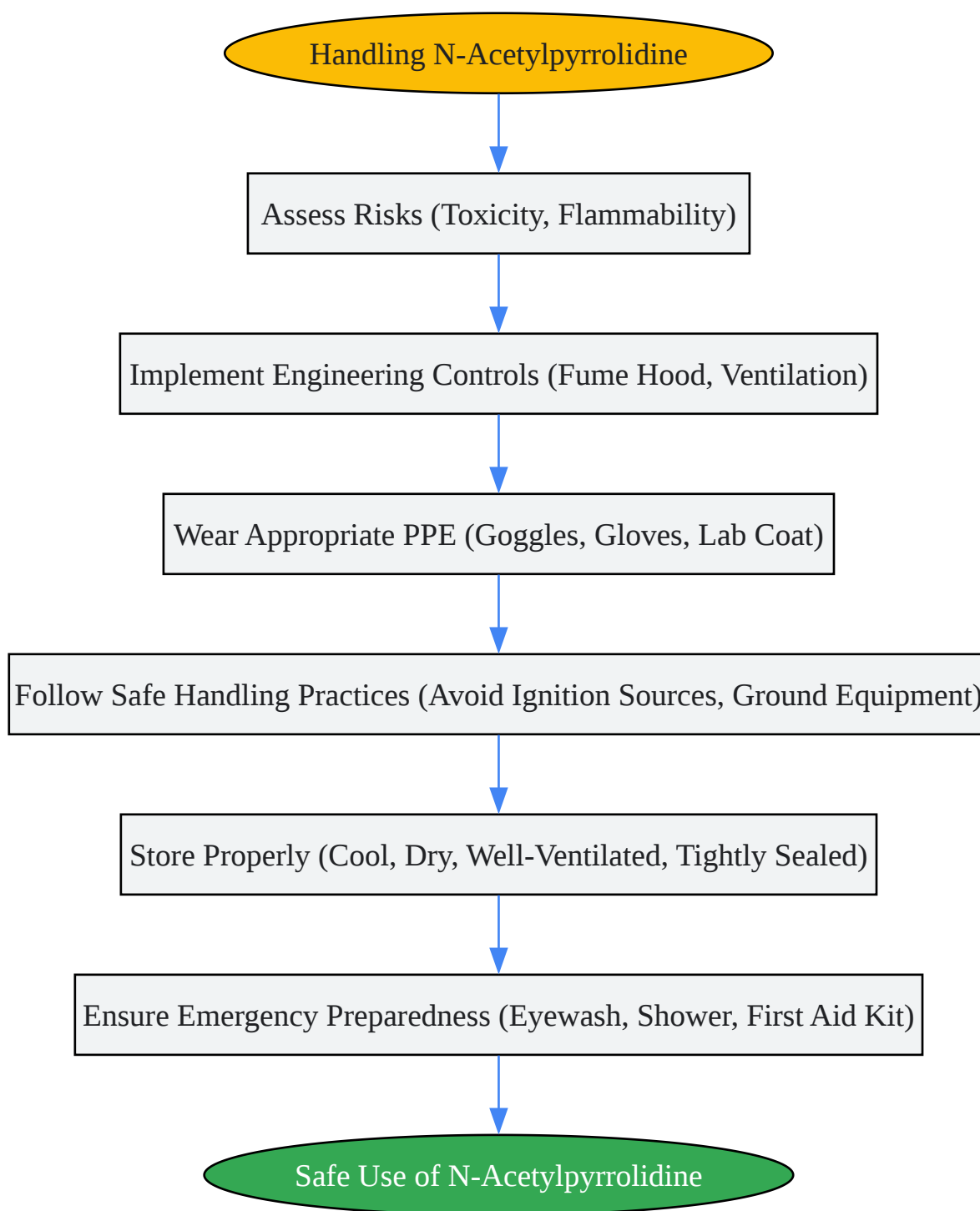
- Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[14]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[14]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[5]

Spills and Disposal

- Spills: Absorb with an inert material (e.g., sand, silica gel) and place in a suitable container for disposal.[14] Remove all sources of ignition and use spark-proof tools.[14]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow to enter sewers or waterways.

Logical Relationship for Safe Handling

The following diagram illustrates the logical flow of precautions for the safe handling of **N-Acetylpyrrolidine**.



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*Logical flow for ensuring the safe handling of **N-Acetylpyrrolidine**.*

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